

# Technical Guide: 8-Nonen-2-one (CAS No. 5009-32-5)

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## Compound of Interest

Compound Name: 8-Nonen-2-one

Cat. No.: B1328785

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This document provides a comprehensive technical overview of **8-Nonen-2-one**, including its chemical identifiers, detailed safety information, and general experimental considerations.

## Chemical Identification and Properties

**8-Nonen-2-one** is a ketone with the chemical formula C9H16O.<sup>[1]</sup> It is also known as non-8-en-2-one.<sup>[1]</sup> This compound is found in nature and has been reported in cheese. It is classified as a flavoring agent and possesses a fruity aroma.

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Source
CAS Number	5009-32-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C9H16O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	140.22 g/mol	<a href="#">[1]</a>
IUPAC Name	non-8-en-2-one	<a href="#">[1]</a>
Synonyms	Non-8-en-2-one	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless liquid	
Specific Gravity	0.853 - 0.855 @ 25°C	<a href="#">[3]</a>
Refractive Index	1.436 - 1.437 @ 20°C	<a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	71.67 °C (161.00 °F)	<a href="#">[3]</a>
Vapor Pressure	0.145 mm/Hg @ 25°C	<a href="#">[2]</a>

## Safety Data and Hazard Identification

According to the Globally Harmonized System (GHS), **8-Nonen-2-one** is classified as causing serious eye irritation.[\[1\]](#) Appropriate safety precautions must be taken when handling this chemical.

Table 2: GHS Hazard Information

Category	Code	Statement	Pictogram	Signal Word
Health Hazard	H319	Causes serious eye irritation	Irritant	Warning

Table 3: Precautionary Statements (P-codes)

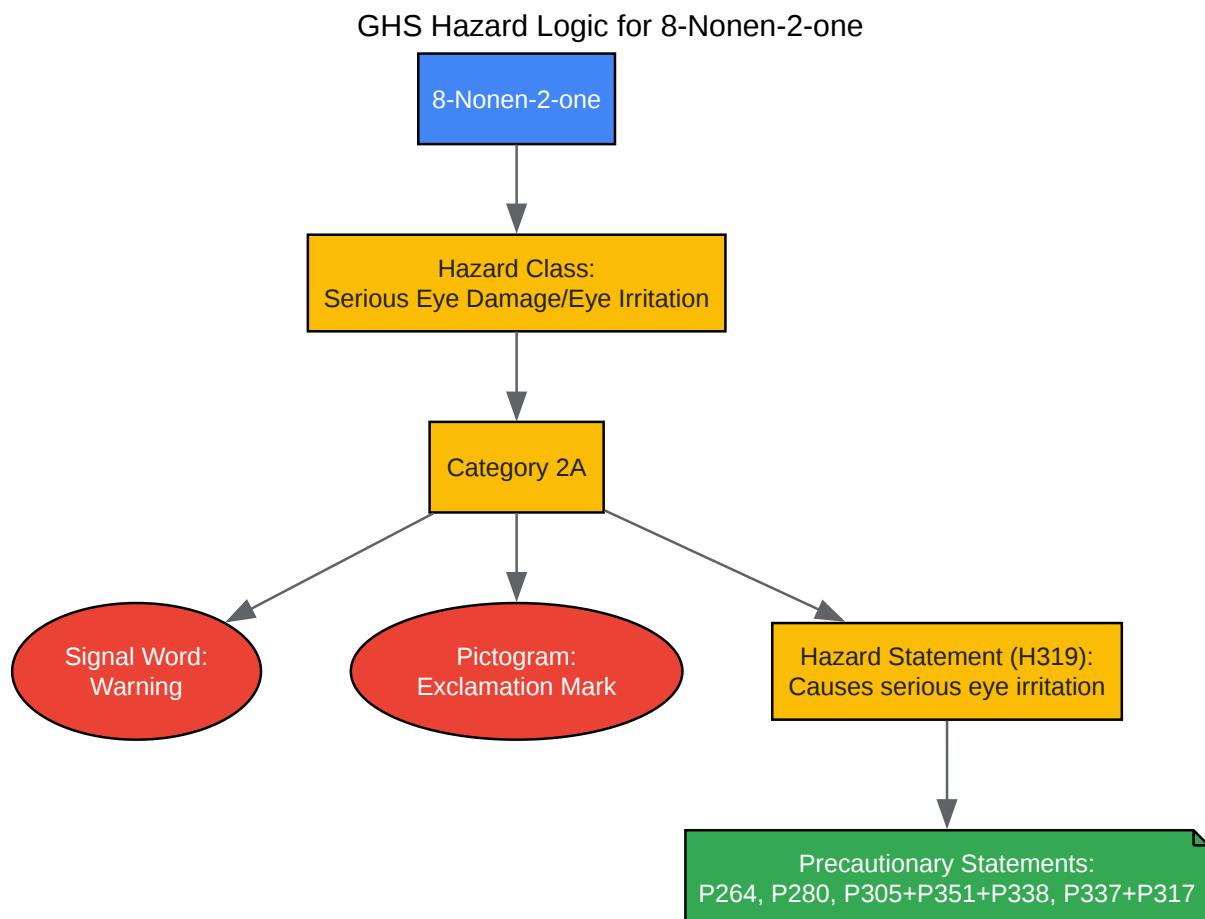
Type	Code	Statement
Prevention	P264	Wash skin thoroughly after handling.
P280		Wear protective gloves/ eye protection/ face protection.
Response	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P337+P317		If eye irritation persists: Get medical help.

## Experimental Protocols and Handling

### General Handling and Storage

Due to its hazard profile, **8-Nonen-2-one** should be handled in a well-ventilated area, preferably under a chemical fume hood. Standard personal protective equipment (PPE), including safety goggles with side-shields, chemical-resistant gloves, and a lab coat, should be worn.[4]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and open flames.
- Spill Management: In case of a spill, absorb the material with a non-combustible absorbent material and dispose of it as hazardous waste. Ensure the area is well-ventilated.



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Caption: GHS hazard classification pathway for **8-Nonen-2-one**.

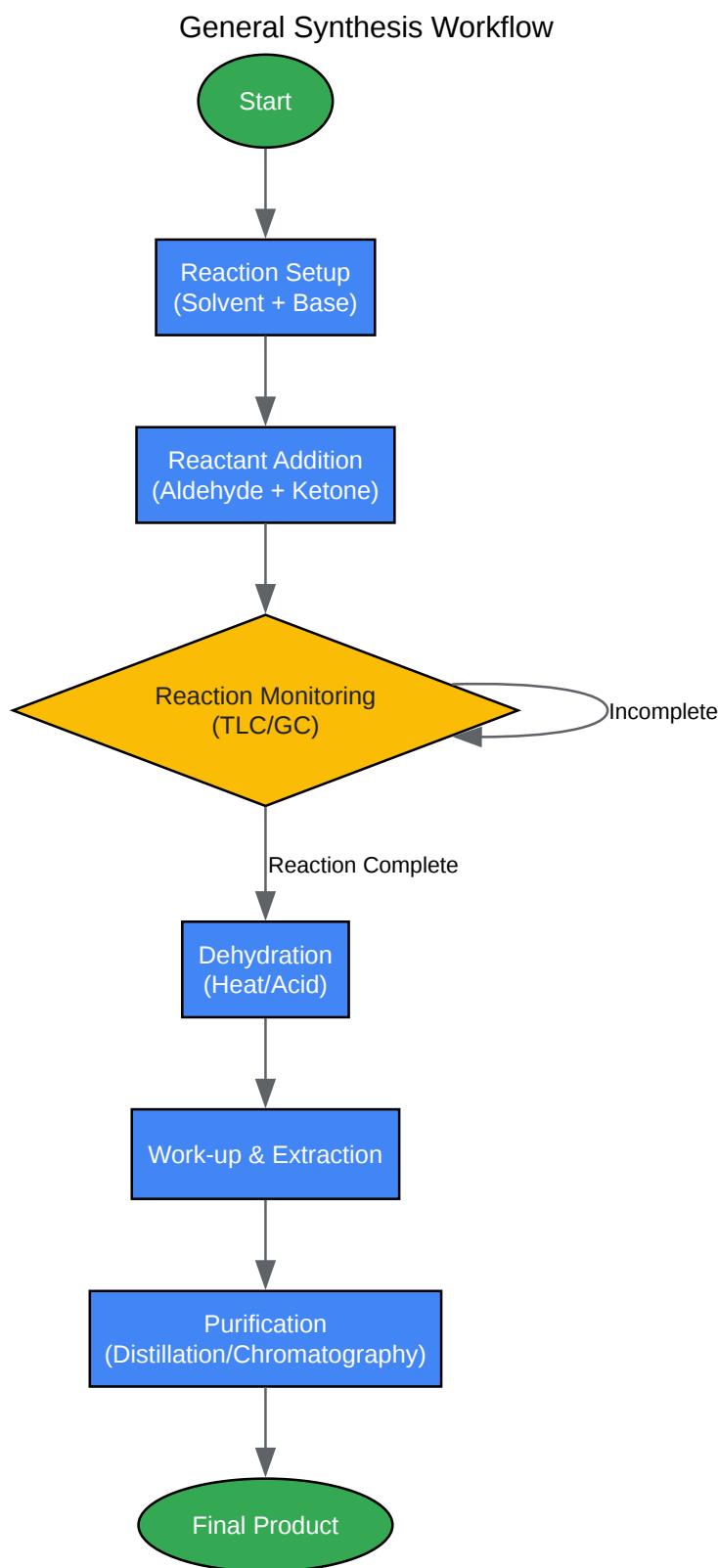
## Synthetic Protocol Considerations

While a specific, detailed synthesis protocol for **8-Nonen-2-one** was not found in the immediate search, a general approach can be inferred from the synthesis of related unsaturated ketones, such as 3-nonen-2-one. A common method involves a base-catalyzed aldol condensation followed by dehydration.

General Aldol Condensation and Dehydration Workflow:

- Reaction Setup: A suitable reaction flask is charged with a solvent (e.g., ethanol or THF) and a base (e.g., aqueous KOH or NaOH).

- **Aldol Addition:** The reactants, an aldehyde (e.g., heptanal) and a ketone (e.g., acetone), are added to the reaction mixture, often at a controlled temperature to manage the exothermic reaction.
- **Reaction Monitoring:** The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Dehydration:** Upon completion of the aldol addition, the intermediate hydroxyketone is dehydrated to form the  $\alpha,\beta$ -unsaturated ketone. This is typically achieved by heating the reaction mixture, sometimes with the addition of an acid catalyst.
- **Work-up and Purification:** The reaction mixture is neutralized and extracted with an organic solvent. The organic layer is then washed, dried, and the solvent is removed under reduced pressure. The crude product is purified using a suitable method, such as distillation or column chromatography.



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Caption: General workflow for the synthesis of unsaturated ketones.

## Use in Biological Assays

**8-Nonen-2-one** and its isomers, such as 3-nonen-2-one, are substrates for enzymes like double-bond reductases. In a research context, this compound could be used in enzymatic assays to characterize the activity and substrate specificity of such enzymes.

Experimental Outline for an Enzymatic Assay:

- Enzyme Preparation: A purified enzyme solution or a cell lysate containing the enzyme of interest is prepared.
- Reaction Mixture: A buffered solution containing the enzyme, cofactors (e.g., NADPH), and the substrate (**8-Nonen-2-one**) is prepared.
- Incubation: The reaction mixture is incubated at a controlled temperature for a specific period.
- Quenching and Extraction: The reaction is stopped, and the products are extracted using an appropriate organic solvent.
- Analysis: The reaction products are analyzed using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) to identify and quantify the conversion of the substrate.

## First Aid Measures

Table 4: First Aid Procedures

Exposure Route	Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Call a physician.	
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water/shower.	
Eye Contact	Rinse out with plenty of water. Remove contact lenses, if present and easy to do. Continue rinsing.	
Ingestion	If swallowed, do NOT induce vomiting. Call a physician immediately. Risk of aspiration.	

## Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** This compound is combustible. Vapors may form explosive mixtures with air.
- **Protective Equipment:** Wear self-contained breathing apparatus for firefighting if necessary.

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## References

- 1. 8-Nonen-2-one | C9H16O | CID 21108 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. [parchem.com](http://parchem.com) [parchem.com]
- 3. 8-nonen-2-one, 5009-32-5 [[thegoodscentscompany.com](http://thegoodscentscompany.com)]
- 4. [echemi.com](http://echemi.com) [echemi.com]
- To cite this document: BenchChem. [Technical Guide: 8-Nonen-2-one (CAS No. 5009-32-5)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1328785#8-nonen-2-one-cas-number-and-safety-data-sheet>]

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